

Clinical Trial Data for Onvansertib + Paclitaxel

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Compound Focus: Onvansertib

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The following data is from a Phase 1b investigator-initiated trial presented at the ASCO 2025 Annual Meeting [1] [2].

Trial Characteristic	Details
Trial Phase	Phase 1b (Dose Escalation)
Patient Population	Heavily pre-treated mTNBC (median of 3 prior lines of chemotherapy) [1]
Primary Endpoint	Safety, characterization of DLTs, determination of Recommended Phase 2 Dose (RP2D) [1]
Recommended Phase 2 Dose (RP2D)	Onvansertib 18 mg/m ² in combination with paclitaxel [1]
Objective Response Rate (ORR) at RP2D	40% (2 confirmed and 2 unconfirmed partial responses among 10 patients) [1]
Key Efficacy Context	Objective responses were observed only at the highest dose of onvansertib; three of the four responses were in patients with prior paclitaxel exposure [1].
Most Common Adverse Event	Myelosuppression [1] [2]

Trial Characteristic	Details
Overall Safety Profile	The combination was well-tolerated with a "safe and manageable toxicity profile" [1].

Experimental Protocol of the Key Trial

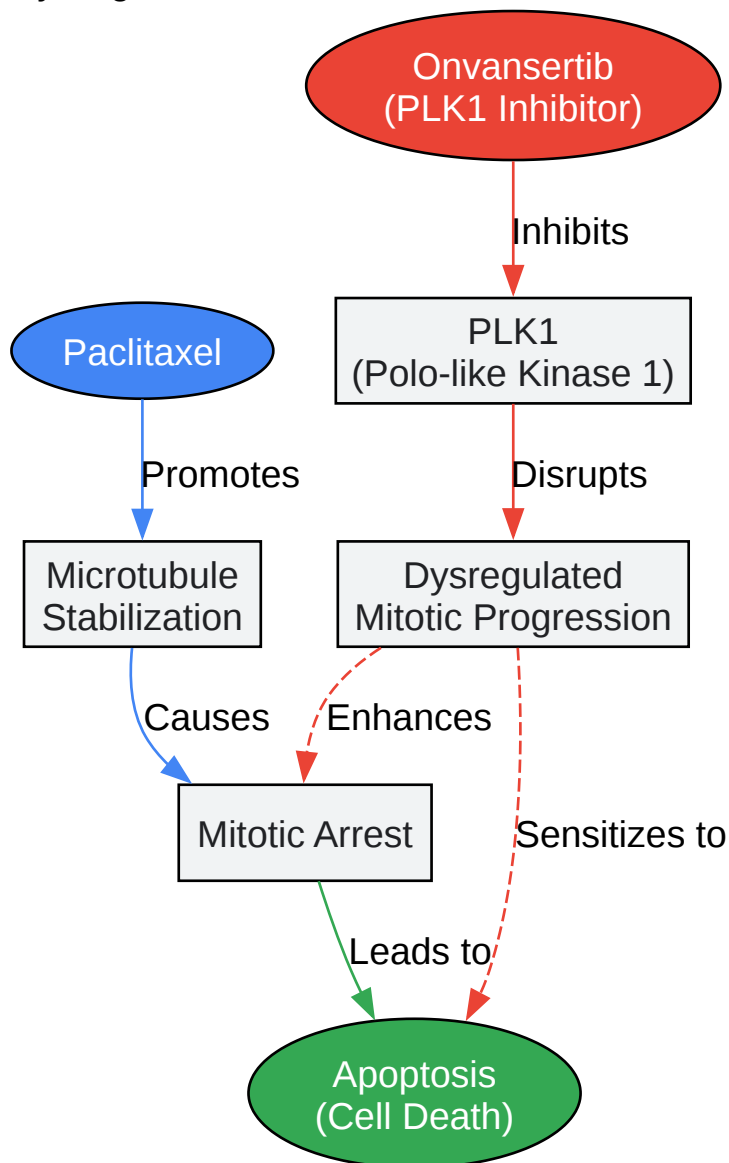
The data in the table above comes from a specific clinical study. Here is a detailed breakdown of its methodology [1]:

- **Study Design:** This was a **Phase 1b, dose-escalation study**.
- **Objective:** To evaluate the safety, pharmacokinetics (how the body processes the drug), and pharmacodynamics (the drug's effects on the body) of **onvansertib** in combination with paclitaxel.
- **Intervention:** Patients received **onvansertib** at varying doses in combination with paclitaxel. The goal was to find the Recommended Phase 2 Dose (RP2D).
- **Endpoints:**
 - **Primary:** Safety and determination of the RP2D.
 - **Secondary:** Pharmacokinetics and pharmacodynamics of the drug combination.
- **Response Criteria:** Tumor responses were assessed using **RECIST 1.1** criteria, a standard method for measuring how well a cancer patient responds to treatment.

Mechanism of Action: Proposed Signaling Pathway

The scientific rationale for combining **onvansertib** with paclitaxel involves targeting different processes in cell division. The diagram below illustrates this proposed synergistic mechanism.

Proposed Synergistic Mechanism of Onvansertib and Paclitaxel



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This diagram illustrates the hypothesized synergy: Paclitaxel forces cancer cells into mitotic arrest, while **Onvansertib** simultaneously inhibits PLK1, a key enzyme for proper cell division. This one-two punch disrupts the cancer cell's ability to manage this arrest, pushing it toward death [1].

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References

1. Release Details - Cardiff Oncology, Inc. [investors.cardiffoncology.com]
2. Onvansertib and Paclitaxel Show Promising Results in ... [clinicaltrials.vanguard.com]

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